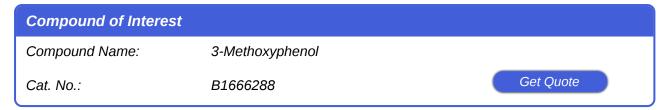




# **Application Notes and Protocols: 3- Methoxyphenol in Fragrance Formulation**

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**3-Methoxyphenol** (also known as m-Guaiacol or Resorcinol monomethyl ether) is an aromatic compound utilized within the flavor and fragrance industries.[1][2][3] Its distinct sensory profile allows it to be used as a building block in the creation of complex fragrance accords.[2] These application notes provide a comprehensive overview of **3-Methoxyphenol**, including its chemical and physical properties, olfactory characteristics, safety and regulatory information, and detailed protocols for its evaluation in fragrance formulations.

## **Chemical and Physical Properties**

A thorough understanding of the physicochemical properties of **3-Methoxyphenol** is essential for its effective use in fragrance formulation, ensuring proper solubility, stability, and performance.



Property	Value	Reference
CAS Number	150-19-6	[4]
Molecular Formula	C7H8O2	
Molecular Weight	124.14 g/mol	_
Appearance	Clear, colorless to pink-red or brown liquid	
Odor	Sweet, phenolic odor	_
Boiling Point	243-244 °C	_
Melting Point	< -17 °C	_
Flash Point	>112 °C (>233.6 °F)	_
Density	1.131 g/mL at 25 °C	_
Vapor Pressure	0.02 mmHg	_
Solubility	Slightly soluble in water; soluble in alcohol and ether	_
Refractive Index	n20/D 1.552	

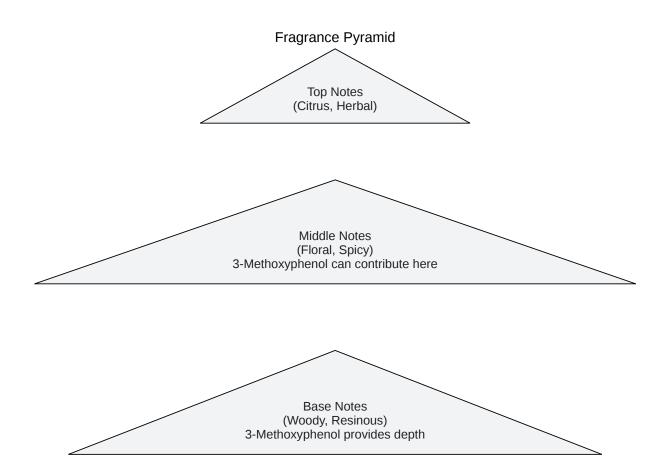
## **Olfactory Profile and Applications**

**3-Methoxyphenol** possesses a sweet, phenolic aroma. It is used as a flavoring agent and fragrance ingredient in a variety of consumer products. In fragrance compositions, it can contribute to smoky, spicy, and vanilla-like notes. It is also used as an intermediate in the synthesis of other fragrance compounds and pharmaceuticals.

## **Fragrance Pyramid Placement**

Due to its moderate volatility and rich aroma, **3-Methoxyphenol** is typically classified as a middle to base note in the fragrance pyramid. Its phenolic character can provide depth and warmth to a fragrance, anchoring the more volatile top notes.





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Fig. 1: Placement of 3-Methoxyphenol in the Fragrance Pyramid.

## Safety and Regulatory Information Hazard Identification



#### **3-Methoxyphenol** is classified as:

- Acute toxicity, Oral (Category 4)
- Acute toxicity, Dermal (Category 3)
- Acute toxicity, Inhalation (Category 4)
- Skin irritation (Category 2)
- Serious eye damage (Category 1)
- Harmful to aquatic life

## **Handling and Personal Protective Equipment (PPE)**

- Handling: Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this
  product. Use only outdoors or in a well-ventilated area. Avoid breathing mist or vapors.
- PPE: Wear protective gloves, protective clothing, eye protection, and face protection.

#### **Storage**

Store in a cool, dry, and well-ventilated place. Keep the container tightly closed. Store locked up.

## **Experimental Protocols**

The following protocols are designed to evaluate the performance and safety of **3-Methoxyphenol** in fragrance formulations.

### **Fragrance Stability Testing**

Fragrance stability testing is crucial to ensure that a product maintains its intended scent profile, color, and overall quality throughout its shelf life.

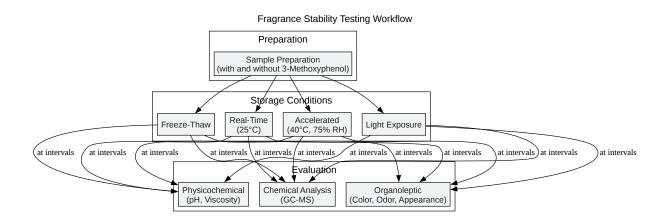
Objective: To assess the physical and chemical stability of a fragrance formulation containing **3- Methoxyphenol** under various environmental conditions.



#### Methodology:

- Sample Preparation: Prepare the fragrance formulation containing **3-Methoxyphenol** in the desired final product base (e.g., ethanol, lotion, cream). Also, prepare a control sample without **3-Methoxyphenol**.
- Storage Conditions: Store samples under the following conditions:
  - Accelerated Stability: 40°C ± 2°C and 75% RH ± 5% RH for 3 months.
  - Real-Time Stability: Room temperature (e.g., 25°C ± 2°C) for a duration reflecting the intended shelf life (e.g., 12 months or longer).
  - Light Exposure: Exposure to controlled UV light sources.
  - Freeze-Thaw Cycling: Repeatedly freeze and thaw the samples.
- Evaluation Intervals: Evaluate the samples at baseline and at regular intervals (e.g., 1, 2, and 3 months for accelerated testing; 3, 6, 9, and 12 months for real-time testing).
- Parameters to Evaluate:
  - o Organoleptic Properties: Color, odor, and general appearance.
  - Physicochemical Properties: pH, viscosity, and phase separation.
  - Chemical Analysis (Optional): Use techniques like Gas Chromatography-Mass
     Spectrometry (GC-MS) to quantify the concentration of 3-Methoxyphenol and identify any degradation products.





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Fig. 2: Workflow for Fragrance Stability Testing.

## **Fragrance Longevity Evaluation**

The longevity of a fragrance refers to the duration for which its scent remains perceptible on a substrate.

Objective: To determine the longevity of **3-Methoxyphenol** in a fragrance formulation on both an inert substrate (blotter) and skin.

#### Methodology:

- · Blotter Test:
  - Substrate: Standard perfume blotter.



- Application: Apply a standardized amount of the fragrance formulation (e.g., one spray from a specific distance or a defined volume).
- Evaluation: Evaluate the scent at regular intervals (e.g., 0, 0.5, 1, 2, 4, 6, 8, 24 hours).
   Record the intensity on a scale (e.g., 1-5) and any changes in the olfactory character.
- Skin Test:
  - Application: Apply the fragrance to pulse points (e.g., wrists, neck).
  - Evaluation: Similar to the blotter test, evaluate the scent at regular intervals and record the intensity and character. Note the time of the "dry-down," when the base notes become prominent.

#### **Skin Sensitization Potential**

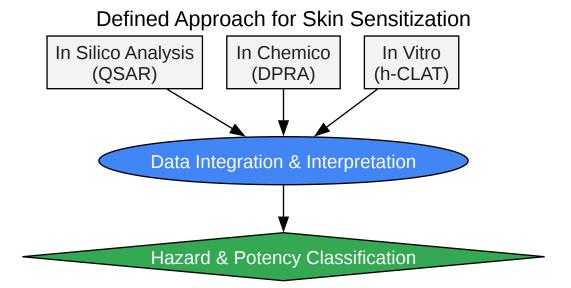
Given that fragrance ingredients can sometimes cause skin sensitization, it is important to evaluate this potential. Modern approaches often utilize a combination of in silico, in chemico, and in vitro methods to reduce reliance on animal testing.

Objective: To assess the skin sensitization potential of **3-Methoxyphenol** using a defined approach.

Methodology (based on OECD Guideline 497):

- In Silico Analysis: Use Quantitative Structure-Activity Relationship (QSAR) models to predict the skin sensitization potential based on the chemical structure of **3-Methoxyphenol**.
- In Chemico Direct Peptide Reactivity Assay (DPRA): This assay quantifies the reactivity of the chemical with synthetic peptides containing cysteine and lysine, mimicking the first key event in the Adverse Outcome Pathway for skin sensitization.
- In Vitro Human Cell Line Activation Test (h-CLAT): This test measures the expression of cell surface markers associated with dendritic cell activation, a key event in the induction of skin sensitization.
- Data Integration and Interpretation: The results from these assays are integrated to classify the substance's skin sensitization potential.





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Fig. 3: Defined Approach for Skin Sensitization Testing.

#### Conclusion

**3-Methoxyphenol** is a valuable ingredient in the palette of a fragrance formulator, offering unique olfactory properties. Its successful incorporation into a fragrance formulation requires a comprehensive understanding of its chemical and physical characteristics, as well as rigorous testing of its stability, longevity, and safety. The protocols outlined in these application notes provide a framework for the systematic evaluation of **3-Methoxyphenol**, enabling researchers and scientists to develop safe, stable, and high-performing fragrance products.

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